

Technical Guide: Physicochemical Properties of 5-Amino-2,4-difluorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2,4-difluorophenol

Cat. No.: B169713

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **5-Amino-2,4-difluorophenol** (CAS No: 113512-71-3), a fluorinated aromatic compound relevant to organic synthesis and pharmaceutical research.

Core Molecular Data

The fundamental molecular properties of **5-Amino-2,4-difluorophenol** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and structural elucidation.

Property	Value
Molecular Formula	C ₆ H ₅ F ₂ NO[1]
Molecular Weight	145.11 g/mol [1][2]
CAS Number	113512-71-3[1][2]

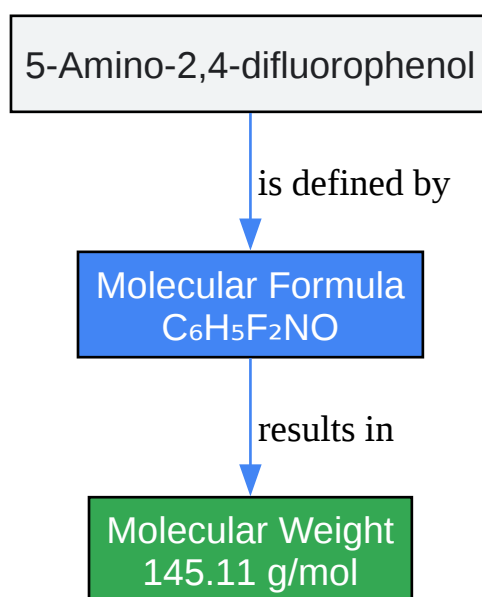
Experimental Protocols

The data presented in this guide is based on standardized computational and analytical methods commonly accepted in the chemical industry.

- **Molecular Formula Determination:** The formula is derived from the known covalent structure of the molecule, which consists of a phenol ring substituted with one amino and two fluorine groups.
- **Molecular Weight Calculation:** The molecular weight is computationally derived from the molecular formula ($C_6H_5F_2NO$) using the standard atomic weights of its constituent elements: Carbon (12.011 u), Hydrogen (1.008 u), Fluorine (18.998 u), Nitrogen (14.007 u), and Oxygen (15.999 u). The reported value of 145.11 g/mol is consistent across multiple chemical data providers[1][2].

Logical Data Relationship

The relationship between the compound's identity, its elemental composition (formula), and its molar mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical hierarchy.



[Click to download full resolution via product page](#)

Fig. 1: Relationship between Compound, Formula, and Molecular Weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-AMINO-2,4-DIFLUOROPHENOL | 113512-71-3 [chemicalbook.com]
- 2. 113512-71-3 | 5-AMINO-2,4-DIFLUOROPHENOL [fluoromart.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 5-Amino-2,4-difluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169713#5-amino-2-4-difluorophenol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com